

# Commercial Availability and Applications of 6-Mercaptonicotinic Acid: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Mercaptonicotinic acid

Cat. No.: B095688

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**6-Mercaptonicotinic acid** (6-MNA), a derivative of nicotinic acid, is a versatile bifunctional molecule increasingly utilized in biomedical and materials science research. Its unique structure, featuring both a carboxylic acid and a thiol group on a pyridine ring, allows for a wide range of chemical modifications and applications. This technical guide provides an in-depth overview of the commercial availability of 6-MNA, its key suppliers, and detailed experimental protocols for its application in drug delivery and biosensing.

## Commercial Availability and Suppliers

**6-Mercaptonicotinic acid** is commercially available from various chemical suppliers, catering to research and development needs. The purity and available quantities can vary among suppliers, and it is crucial to select the appropriate grade for specific experimental requirements. Below is a summary of prominent suppliers and their product specifications.

Supplier	Catalog Number	Purity	Available Quantities	CAS Number
Sigma-Aldrich	406902	90% (technical grade)	1 g, 5 g	92823-43-3
EvitaChem	EVT-3159604	Not specified	Inquire	92823-43-3
Crysdot LLC	CD11011486	97%	100 g	92823-43-3
Aladdin Scientific	ALA-M400672-1g	≥90%	1 g	92823-43-3
Alfa Chemistry	-	98%	Inquire	17624-07-6

## Key Applications and Experimental Protocols

The unique properties of 6-MNA make it a valuable building block in several research areas, most notably in the development of mucoadhesive drug delivery systems and sensitive biosensors.

## Synthesis of Thiolated Chitosan for Enhanced Drug Delivery

Thiolated chitosans are modified biopolymers with enhanced mucoadhesive properties, making them excellent candidates for oral drug delivery systems. The covalent attachment of 6-MNA to chitosan significantly improves its adhesion to mucosal surfaces.<sup>[1][2]</sup>

- **Dissolution of Chitosan:** Dissolve 1 gram of depolymerized chitosan in 100 ml of a dioxane-water mixture (80:20 v/v).
- **Addition of 6-MNA:** Add 2.5 grams of **6-mercaptonicotinic acid** to the chitosan solution.
- **pH Adjustment:** Adjust the pH of the mixture to 5.0.
- **Initiation of Reaction:** Add 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDAC) to a final concentration of 5 mM, 10 mM, or 25 mM to initiate the coupling reaction.

- Reaction Incubation: Adjust the pH to 6.0 and allow the reaction to proceed for 7 hours with continuous stirring.
- Purification: Purify the resulting chitosan-**6-mercaptonicotinic acid** conjugate by dialysis against a dioxane-water mixture and then against deionized water.
- Lyophilization: Freeze-dry the purified conjugate to obtain a solid product.

```
// Nodes chitosan [label="Chitosan Solution", fillcolor="#F1F3F4", fontcolor="#202124"]; mna
[label="6-Mercaptonicotinic\nAcid", fillcolor="#F1F3F4", fontcolor="#202124"]; reaction_mixture
[label="Reaction Mixture\n(pH 5)", fillcolor="#F1F3F4", fontcolor="#202124"]; edac
[label="EDAC", fillcolor="#EA4335", fontcolor="#FFFFFF"]; coupling [label="Carbodiimide-
mediated\nCoupling (7h, pH 6)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; purification
[label="Purification\n(Dialysis)", fillcolor="#FBBC05", fontcolor="#202124"]; final_product
[label="Thiolated Chitosan\n(Lyophilized)", fillcolor="#34A853", fontcolor="#FFFFFF"];

// Edges chitosan -> reaction_mixture; mna -> reaction_mixture; reaction_mixture -> coupling;
edac -> coupling [arrowhead=tee]; coupling -> purification; purification -> final_product; }
```

### *Synthesis of Thiolated Chitosan Workflow*

The resulting thiolated chitosan exhibits significantly enhanced mucoadhesive properties due to the formation of disulfide bonds with cysteine-rich subdomains of mucus glycoproteins.[3] This prolonged residence time at the site of absorption can lead to improved bioavailability of orally administered drugs.[1]

## Functionalization of Gold Nanoparticles for Colorimetric Biosensing

The thiol group of 6-MNA readily forms a strong bond with gold surfaces, making it an ideal ligand for functionalizing gold nanoparticles (AuNPs).[4] These functionalized nanoparticles can be used for the sensitive and selective colorimetric detection of various analytes, such as heavy metal ions.[4][5]

- Synthesis of Gold Nanoparticles: Synthesize gold nanoparticles (AuNPs) using a standard citrate reduction method.

- **Functionalization with 6-MNA and L-Cysteine:** Co-functionalize the AuNPs by incubating them with a solution containing  $2.0 \times 10^{-5}$  M **6-mercaptonicotinic acid** and  $2.0 \times 10^{-6}$  M L-Cysteine. The thiol groups of both molecules will bind to the surface of the AuNPs.
- **Optimization of Conditions:** Adjust the pH of the solution to 10.0 and add NaCl to a final concentration of 0.020 M to optimize the detection sensitivity.
- **Colorimetric Detection of Cd<sup>2+</sup>:** Introduce the sample containing Cd<sup>2+</sup> ions to the solution of functionalized AuNPs. In the presence of Cd<sup>2+</sup>, the nanoparticles will aggregate, leading to a visible color change from red to blue.
- **Quantification:** Quantify the concentration of Cd<sup>2+</sup> by measuring the absorbance ratio at 620 nm and 523 nm (A620/A523) using a UV-vis spectrophotometer.

```
// Nodes aunps [label="Gold Nanoparticles\n(AuNPs)", fillcolor="#FBBC05",  
fontcolor="#202124"]; ligands [label="6-MNA +\nL-Cysteine", fillcolor="#F1F3F4",  
fontcolor="#202124"]; functionalization [label="Functionalization", fillcolor="#4285F4",  
fontcolor="#FFFFFF"]; func_aunps [label="Functionalized\nAuNPs (Red)", fillcolor="#EA4335",  
fontcolor="#FFFFFF"]; cd2_ion [label="Cd2+ Ions", fillcolor="#F1F3F4", fontcolor="#202124"];  
aggregation [label="Aggregation", fillcolor="#4285F4", fontcolor="#FFFFFF"];  
aggregated_aunps [label="Aggregated AuNPs\n(Blue)", fillcolor="#4285F4",  
fontcolor="#FFFFFF"]; detection [label="Colorimetric\nDetection", fillcolor="#34A853",  
fontcolor="#FFFFFF"];
```

```
// Edges aunps -> functionalization; ligands -> functionalization; functionalization ->  
func_aunps; func_aunps -> aggregation; cd2_ion -> aggregation; aggregation ->  
aggregated_aunps; aggregated_aunps -> detection; }
```

#### *Functionalization of AuNPs for Cd<sup>2+</sup> Detection*

This method provides a simple, rapid, and sensitive platform for the detection of heavy metal ions in environmental and biological samples. The co-functionalization with L-Cysteine enhances the selectivity of the sensor for Cd<sup>2+</sup> over other metal ions.<sup>[4]</sup>

## Signaling and Interaction Pathways

The enhanced mucoadhesion of chitosan-**6-mercaptonicotinic acid** is primarily attributed to the interaction between the thiol groups on the polymer and the cysteine-rich subdomains of mucin glycoproteins present in the mucus layer.

```
// Nodes thiolated_chitosan [label="Thiolated Chitosan\n(with -SH groups)", fillcolor="#4285F4",  
fontcolor="#FFFFFF"]; mucin [label="Mucin Glycoproteins\n(with Cysteine)",  
fillcolor="#FBBC05", fontcolor="#202124"]; disulfide_bond [label="Disulfide Bond\nFormation (-  
S-S-)", shape=ellipse, style=filled, fillcolor="#EA4335", fontcolor="#FFFFFF"]; mucoadhesion  
[label="Enhanced\nMucoadhesion", fillcolor="#34A853", fontcolor="#FFFFFF"];  
prolonged_residence [label="Prolonged Residence\nTime", fillcolor="#F1F3F4",  
fontcolor="#202124"]; increased_bioavailability [label="Increased Drug\nBioavailability",  
fillcolor="#34A853", fontcolor="#FFFFFF"];  
  
// Edges thiolated_chitosan -> disulfide_bond; mucin -> disulfide_bond; disulfide_bond ->  
mucoadhesion; mucoadhesion -> prolonged_residence; prolonged_residence ->  
increased_bioavailability; }
```

### *Mechanism of Enhanced Mucoadhesion*

This disulfide bond formation creates a strong, covalent linkage between the drug delivery system and the mucosal surface, leading to a significantly prolonged residence time and consequently, an increased opportunity for drug absorption.[3]

## Conclusion

**6-Mercaptonicotinic acid** is a readily available and highly versatile chemical compound with significant potential in drug delivery and biosensing applications. The ability to easily modify its carboxylic acid and thiol groups allows for the creation of advanced materials with tailored properties. The experimental protocols provided in this guide offer a starting point for researchers and drug development professionals to explore the utility of 6-MNA in their respective fields. Further research into the applications of this compound is likely to yield innovative solutions for targeted drug delivery and rapid diagnostics.

### *Need Custom Synthesis?*

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 3. Buy 6-Mercaptonicotinic acid (EVT-3159604) | 92823-43-3 [[evitachem.com](https://evitachem.com)]
- 4. Colorimetric detection of Cd<sup>2+</sup> using gold nanoparticles cofunctionalized with 6-mercaptonicotinic acid and L-Cysteine - Analyst (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 5. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- To cite this document: BenchChem. [Commercial Availability and Applications of 6-Mercaptonicotinic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b095688#commercial-availability-and-suppliers-of-6-mercaptonicotinic-acid>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)